

# An In-Depth Technical Guide to 3-Butoxyaniline: Structure, Properties, and Synthetic Methodologies

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## Compound of Interest

Compound Name: *3-butoxyaniline*

Cat. No.: *B1281059*

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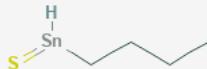
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthetic protocols for **3-butoxyaniline**. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other areas of chemical synthesis where this compound may be utilized as a key building block.

## Chemical Structure and Identification

**3-Butoxyaniline**, also known as m-butoxyaniline, is an aromatic organic compound. Its structure consists of a benzene ring substituted with an amino group (-NH<sub>2</sub>) and a butoxy group (-O(CH<sub>2</sub>)<sub>3</sub>CH<sub>3</sub>) at positions 1 and 3, respectively.

Molecular Structure:



#### Key Identifiers:

- IUPAC Name: **3-Butoxyaniline**
- CAS Number: 23079-68-7
- Molecular Formula: C<sub>10</sub>H<sub>15</sub>NO[1]
- Molecular Weight: 165.23 g/mol [1]

## Physical and Chemical Properties

Detailed experimental data for the physical properties of **3-butoxyaniline** are not readily available in the literature. However, the properties of its isomer, 4-butoxyaniline, can provide a reasonable estimate. It is important to note that these values are for the para-isomer and may differ from those of **3-butoxyaniline**.

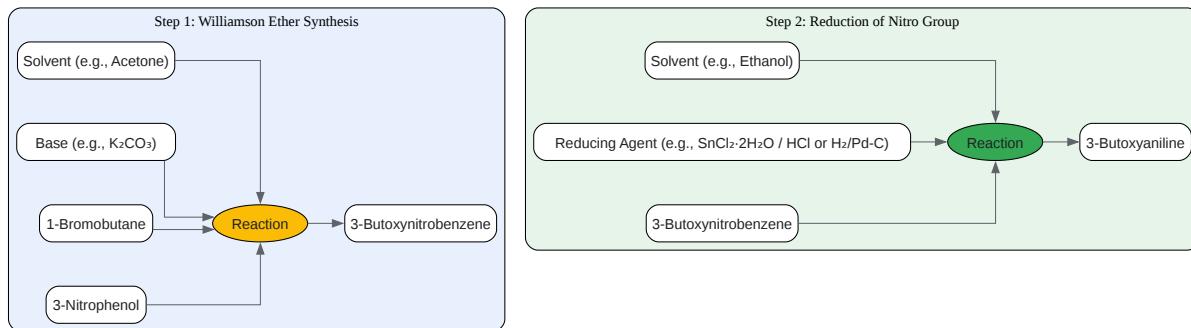
Property	Value (for 4-Butoxyaniline)	Reference
Appearance	-	-
Boiling Point	148-149 °C at 13 mmHg	
Density	0.992 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.538	
Solubility	Expected to be soluble in organic solvents.	

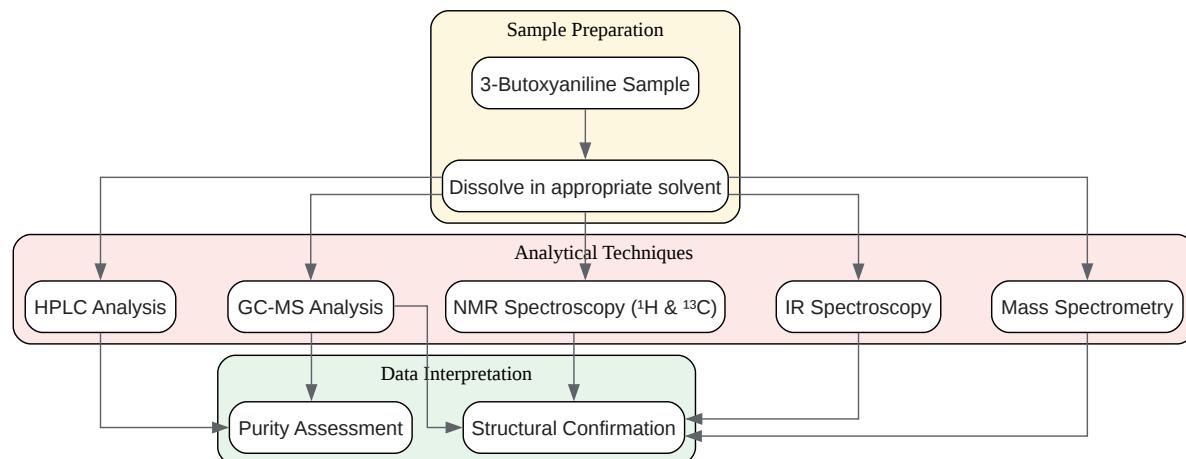
A reported boiling point for m-n-butoxyaniline (**3-butoxyaniline**) is 120–124 °C at 2 mm Hg.

## Synthesis of 3-Butoxyaniline

A plausible and efficient two-step synthesis for **3-butoxyaniline** involves an initial Williamson ether synthesis to form 3-butoxynitrobenzene, followed by the reduction of the nitro group to the desired aniline.

## Logical Workflow for the Synthesis of 3-Butoxyaniline





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## References

- 1. [scbt.com \[scbt.com\]](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC1234567/)
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